

Laboratory Disposal Guide: Dalapon Methyl Ester

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Compound of Interest

Compound Name: Dalapon methyl ester

CAS No.: 17640-02-0

Cat. No.: B1165873

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CAS: 17640-02-7 | Formula: C₄H₆Cl₂O₂ Synonyms: Methyl 2,2-dichloropropionate; 2,2-Dichloropropionic acid methyl ester[1][2]

Executive Summary & Risk Profile

From the Desk of the Senior Application Scientist: Disposing of **Dalapon methyl ester** requires a specific protocol distinct from standard organic solvents. Unlike its parent acid (Dalapon, RCRA U243), the methyl ester is lipophilic and volatile.[2] In a waste stream, it presents a dual hazard: Ignitability (Flash Point ~42°C) and Halogenated Organic Burden.

Improper disposal—specifically mixing with non-halogenated solvents or strong alkalis—can lead to regulatory non-compliance (RCRA) and dangerous exothermic hydrolysis events in waste drums. This guide outlines the segregation, containment, and hand-off procedures required to ensure scientific integrity and safety.[2][3]

Critical Safety & Segregation Logic

The "Halogen Rule"

The presence of two chlorine atoms on the alpha-carbon dictates the disposal path.[2] You must NOT commingle this with standard non-halogenated organic waste (e.g., Acetone, Ethanol).[2]

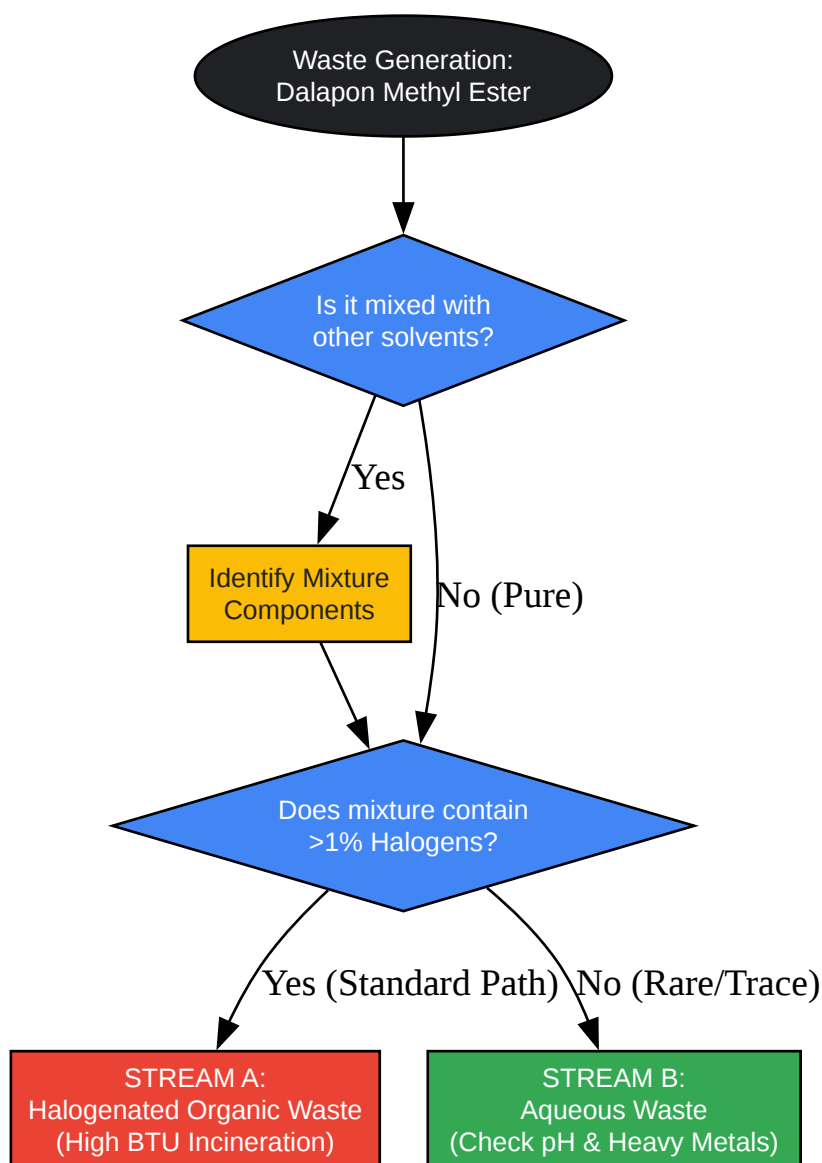
- Why? Halogenated wastes require high-temperature incineration (>1100°C) with specific flue gas scrubbing to neutralize hydrochloric acid (HCl) emissions.[2] Mixing these with non-halogenated fuels dilutes the waste, making incineration inefficient and increasing disposal costs by up to 300%.
- Reactivity Warning: Do not mix with strong bases (NaOH, KOH).[2] The ester group is susceptible to base-catalyzed hydrolysis, which generates methanol and the Dalapon salt, releasing heat and potentially over-pressurizing sealed waste containers.[2]

Chemical Safety Data Summary

Parameter	Value/Status	Operational Implication
Flash Point	~42°C (107°F)	D001 Ignitable Waste. Store in flammables cabinet.[1][2]
Density	1.3 g/mL	Heavier than water.[1] Sinks in aqueous phases.
Reactivity	Hydrolyzable Ester	Incompatible with strong oxidizers and bases.
Toxicity	Irritant / Aquatic Tox	Prevent release to drains.[1][4] Marine Pollutant.
RCRA Code	D001 (Ignitable)	Must be labeled as "Flammable" and "Halogenated".[1]

Waste Segregation Decision Tree

The following logic gate ensures the material enters the correct waste stream immediately upon generation.



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Figure 1: Logic flow for determining the correct waste stream. **Dalapon methyl ester** defaults to Stream A (Halogenated) due to its chlorine content.[2]

Step-by-Step Disposal Protocol

Phase 1: Immediate Containment (At the Bench)[2]

- Vessel Selection: Use High-Density Polyethylene (HDPE) or Glass containers.[2] Avoid metal cans if the waste contains any free acid (hydrolysis products) which could corrode the metal. [2]

- Headspace: Leave at least 10% headspace in the bottle. Volatile esters expand with temperature fluctuations; insufficient headspace leads to bottle rupture.
- Labeling: Apply the hazardous waste label before adding the first drop of waste.
 - Constituents: "**Dalapon Methyl Ester**" (Do not use abbreviations).[2]
 - Hazards: Check "Flammable" and "Toxic/Irritant".[5]

Phase 2: Satellite Accumulation Area (SAA) Management[2]

- Secondary Containment: Place the waste bottle in a polyethylene tray capable of holding 110% of the volume of the largest container.
- Venting: Ensure the cap is tightly closed when not actively adding waste.[6][7] Do not leave funnels in the bottle neck (an EPA violation).
- Segregation: Keep the "Halogenated" tray physically separate from "Non-Halogenated" and "Acid" waste trays to prevent accidental cross-pouring.

Phase 3: Spill Response (Emergency Procedure)

- Small Spill (<100 mL):
 - Alert nearby personnel.
 - Cover with vermiculite or sand (non-combustible absorbents).[2][5] Note: Do not use paper towels due to flammability.[3]
 - Scoop into a wide-mouth jar, label as "Debris contaminated with **Dalapon Methyl Ester**," and treat as hazardous waste.[2]
- Large Spill (>500 mL): Evacuate the lab, close the door, and contact EHS immediately. The volatility creates a respiratory and flammability hazard.

Operational Workflow: From Bench to Pickup

This diagram outlines the lifecycle of the chemical waste to ensure compliance with 40 CFR 262 (RCRA).



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Figure 2: Operational lifecycle of **Dalapon methyl ester** waste, emphasizing the critical tagging step prior to storage.

Regulatory Framework & Compliance

- RCRA Classification: While Dalapon (acid) is a U-listed waste (U243), the methyl ester is typically regulated by characteristic if not specifically listed in your state's code.[2] It defaults to D001 (Ignitable) and requires treatment as a Halogenated Solvent.
- EPA Mandate: The "mixture rule" applies. If you mix **Dalapon methyl ester** with a non-hazardous solvent, the entire volume is regulated as hazardous halogenated waste.
- Drain Disposal: Strictly Prohibited.[4] The compound is toxic to aquatic life (H412) and may persist in water treatment facilities.

References

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- To cite this document: BenchChem. [Laboratory Disposal Guide: Dalapon Methyl Ester]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1165873/docs#laboratory-disposal-guide-dalapon-methyl-ester\]](https://www.benchchem.com/product/b1165873/docs#laboratory-disposal-guide-dalapon-methyl-ester)

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